

# An In-depth Technical Guide to 2-Cyanoacetohydrazide

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## Compound of Interest

Compound Name: *Hydrazinecarbonylcyanide*

Cat. No.: *B14790230*

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This guide provides a comprehensive technical overview of 2-cyanoacetohydrazide, a versatile chemical intermediate of significant interest to researchers and professionals in drug development and organic synthesis. We will delve into its precise nomenclature, extensive synonymy, key physicochemical properties, and established synthetic protocols. The information presented herein is grounded in authoritative sources to ensure scientific integrity and practical applicability.

## Section 1: Nomenclature and Identification

The compound often referred to colloquially as "**hydrazinecarbonylcyanide**" is correctly and systematically identified in chemical literature under a different nomenclature. Establishing the precise IUPAC name is the cornerstone of unambiguous scientific communication.

### IUPAC Name

The formal IUPAC name for this compound is 2-cyanoacetohydrazide[1]. This name is derived by identifying the parent acyl group as "cyanoacetyl" (a two-carbon chain with a cyano group at the second carbon) and the functional group as a hydrazide.

### Chemical Structure

The molecular structure of 2-cyanoacetohydrazide consists of a cyano group ( $\text{-C}\equiv\text{N}$ ) attached to a methylene bridge ( $\text{-CH}_2\text{-}$ ), which is in turn bonded to a carbonyl group ( $\text{-C=O}$ ) that is part of a hydrazide moiety ( $\text{-CONHNH}_2$ ).

Caption: Chemical structure of 2-cyanoacetohydrazide.

## Synonyms and Identifiers

2-Cyanoacetohydrazide is known by a multitude of synonyms in commercial and research contexts. Awareness of these is crucial for comprehensive literature searches and material sourcing.

| Identifier Type            | Identifier                                     | Source    |
|----------------------------|--|-----------|
| CAS Number                 | 140-87-4                                       | [1][2]    |
| Molecular Formula          | C <sub>3</sub> H <sub>5</sub> N <sub>3</sub> O | [2][3][4] |
| Molecular Weight           | 99.09 g/mol                                    | [1][3]    |
| Common Synonyms            | Cyanoacetohydrazide                            | [2][5]    |
| Cyanoacetic acid hydrazide | [1][6]   |           |
| (Cyanoacetyl)hydrazine     | [2][3]   |           |
| Cyanoacetic hydrazide      | [7][8]   |           |
| 2-Cyanoacethydrazide       | [2]  |           |
| Cyacetacide                | [1]  |           |

A more exhaustive list of synonyms includes: ( $\alpha$ -Cyanoacetyl)hydrazine, 2-Cyano acetyl hydrazine, 2-Cyanoacetylhydrazide, Ab-42, Acetic acid, 2-cyano-, hydrazide, Armazal, Cianazil, Cyacetacid, Cyacetazid, Cyanacethydrazide, Cyanazide, Cyanizide, Cyanoethanoic hydrazide, Cyazid, Dictycide, HelmoX, Hidacian, Leandin, Mackreazid, Malononitrile hydrazide, Neohydrazid, Reacid, and Reazid[1][2][6].

## Section 2: Physicochemical Properties

The physical and chemical properties of 2-cyanoacetohydrazide dictate its handling, storage, and application in chemical synthesis.

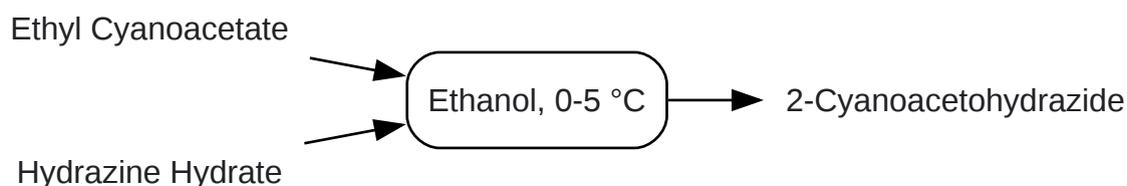
| Property      | Value  | Source    |
|---------------|--|-----------|
| Appearance    | White to off-white crystalline solid; stout prisms from alcohol.                                 | [1][2][6] |
| Melting Point | 114.5-115 °C   | [1][6]    |
| Solubility    | Very soluble in water; soluble in alcohol; practically insoluble in ether.                       | [1][6]    |
| Stability     | Rapidly decomposed by heat. Aqueous solutions may discolor after a few days and become alkaline. | [1]       |
| pH            | Aqueous solution is very slightly acidic to litmus.  | [1]       |
| Decomposition | Emits toxic fumes of nitrogen oxides and cyanides when heated to decomposition.                  | [1]       |

## Section 3: Synthesis and Reactivity

### Synthetic Protocol: Preparation from Ethyl Cyanoacetate

A widely cited and reliable method for the synthesis of 2-cyanoacetohydrazide involves the reaction of ethyl cyanoacetate with hydrazine hydrate[9][10][11].

Reaction Scheme:



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Caption: Synthesis of 2-cyanoacetohydrazide.

Detailed Methodology:

- **Reaction Setup:** A reaction vessel equipped with a stirrer is charged with ethyl cyanoacetate and ethanol.
- **Cooling:** The mixture is cooled to a temperature between 0 and 5 °C in an ice bath. This is a critical step to control the exothermicity of the reaction.
- **Reagent Addition:** Hydrazine hydrate is added dropwise to the cooled, stirring solution. The slow addition rate is crucial to maintain the low temperature and prevent side reactions.
- **Reaction:** The reaction mixture is stirred at this low temperature for a specified period.
- **Product Isolation:** The resulting precipitate, 2-cyanoacetohydrazide, is isolated by filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield stout prisms<sup>[1]</sup>.

Rationale for Experimental Choices:

- **Low Temperature:** The reaction between an ester and hydrazine is exothermic. Maintaining a low temperature minimizes the formation of byproducts and ensures a higher yield of the desired hydrazide.
- **Ethanol as Solvent:** Ethanol is a suitable solvent as it dissolves the reactants and is relatively easy to remove from the final product.

## Chemical Reactivity and Applications

2-Cyanoacetohydrazide is a highly versatile precursor in organic synthesis, particularly for heterocyclic compounds<sup>[10][11][12]</sup>. Its reactivity stems from the presence of multiple functional groups: a cyano group, an active methylene group, and a hydrazide moiety<sup>[10][12]</sup>. This allows it to act as an ambident nucleophile, reacting at both nitrogen and carbon centers<sup>[9][10][11]</sup>.

This reactivity makes it a valuable building block in medicinal chemistry for the synthesis of compounds with potential antibacterial, anti-tumor, and other biological activities[7][13]. For instance, it is used to synthesize various nitrogen-containing heterocycles like pyrazoles and pyridazines[10][11].

## Section 4: Safety and Handling

2-Cyanoacetohydrazide is classified as toxic if swallowed and may cause skin and serious eye irritation[1]. It can also be harmful if it comes into contact with the skin or is inhaled, potentially causing respiratory irritation[1]. Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

## References

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